

"RED 19" chemical structure and properties

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Compound of Interest

Compound Name: *RED 19*

Cat. No.: *B1170737*

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References

- 1. Mordant red 19 - Wikipedia [en.wikipedia.org]
- 2. accustandard.com [accustandard.com]
- 3. worlddyeviety.com [worlddyeviety.com]
- 4. Buy C.I. Disperse Red 19 | 2734-52-3 [smolecule.com]
- 5. worlddyeviety.com [worlddyeviety.com]
- 6. Pigment Red 19 [dyestuffintermediates.com]
- 7. worlddyeviety.com [worlddyeviety.com]
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